

Propylcyclohexane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propylcyclohexane*

Cat. No.: *B167486*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **propylcyclohexane**, a saturated hydrocarbon with significant applications in research and development. This document outlines its chemical and physical properties, safety and handling protocols, and relevant experimental data.

Chemical Identity and Physical Properties

Propylcyclohexane, also known as **n-propylcyclohexane**, is a cycloalkane with the chemical formula C₉H₁₈.^[1] Its CAS Registry Number is 1678-92-8.^{[1][2][3][4][5]} This colorless liquid is a fundamental building block in organic synthesis and a subject of study in various chemical research areas.

Table 1: Physical and Chemical Properties of **Propylcyclohexane**

Property	Value	Source
CAS Number	1678-92-8	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₈	[1] [3] [5]
Molecular Weight	126.24 g/mol	[1] [3] [4] [6]
Appearance	Liquid	[3] [6]
Density	0.793 g/mL at 25 °C	[7] [8]
Boiling Point	155-157 °C	[3] [8] [9]
Melting Point	-95 °C	[3] [8] [9]
Flash Point	35 °C (95 °F) - closed cup	[3]
Refractive Index	n _{20/D} 1.436	[7] [8]
Vapor Pressure	8.7 mmHg at 37.7 °C	[8]
Autoignition Temperature	478 °F (247.8 °C)	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **propylcyclohexane**. Key spectral data are summarized below.

Table 2: Spectroscopic Data for **Propylcyclohexane**

Spectrum Type	Key Features/Notes	Source
¹ H NMR	Data available at 399.65 MHz in CDCl ₃ .	[10]
IR Spectrum	Data available.	[1] [11]
Mass Spectrum	Electron ionization data is available.	[1]
¹³ C NMR	Data available.	[12]

Safety and Handling

Propylcyclohexane is a flammable liquid and vapor.[\[3\]](#) It is classified as a flammable liquid (Hazard Class 3). The substance may be fatal if swallowed and enters airways.[\[3\]](#)

Table 3: Safety and Hazard Information for **Propylcyclohexane**

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	GHS02	Warning	H226: Flammable liquid and vapor.
Aspiration Hazard	GHS08	Danger	H304: May be fatal if swallowed and enters airways. [3]

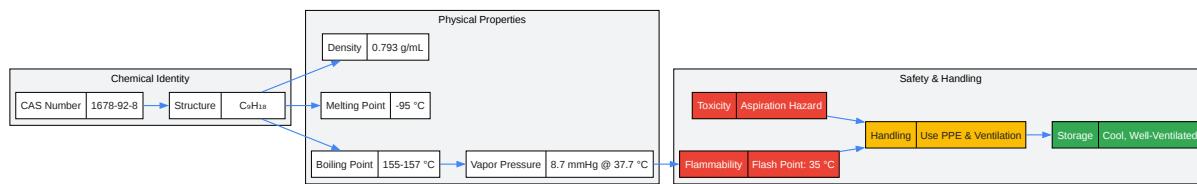
Experimental Protocol: Safe Handling of **Propylcyclohexane**

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood. Use explosion-proof electrical, ventilating, and lighting equipment.[\[3\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection (safety glasses or goggles), and face protection.[\[13\]](#) For respiratory protection, a dust mask type N95 (US) or equivalent is recommended.
- Fire Prevention: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [\[3\]](#)[\[13\]](#) Ground and bond containers and receiving equipment to prevent static discharge.[\[3\]](#) [\[13\]](#) Use only non-sparking tools.[\[3\]](#)[\[13\]](#)
- Spill and Leak Procedures: In case of a spill, remove all sources of ignition. Absorb the spill with an inert material (e.g., dry sand or earth) and place it in a chemical waste container.
- First Aid:
 - If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.[\[3\]](#)

- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and cool.[3][13]

Logical Relationship of Propylcyclohexane Properties

The following diagram illustrates the relationship between the fundamental properties of **propylcyclohexane** and their implications for its handling and application.



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Caption: Interrelation of **Propylcyclohexane** Properties and Safety.

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